

Application Notes and Protocols for JNJ-27141491 Stock Solutions

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: JNJ-27141491

Cat. No.: B1244925

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Introduction

JNJ-27141491 is a potent and selective noncompetitive antagonist of the human C-C chemokine receptor 2 (CCR2).^{[1][2][3][4]} It functions by inhibiting the downstream signaling induced by the binding of chemokine ligands, such as Monocyte Chemoattractant Protein-1 (MCP-1/CCL2), to CCR2. This inhibition disrupts cellular processes like monocyte recruitment and migration, which are implicated in various inflammatory diseases and cancer.^{[1][5]} These application notes provide detailed protocols for the preparation, storage, and handling of **JNJ-27141491** stock solutions for in vitro and in vivo research applications.

Quantitative Data Summary

A summary of the key quantitative data for **JNJ-27141491** is provided in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₁₇ H ₁₅ F ₂ N ₃ O ₃ S	[2][6]
Molecular Weight	379.38 g/mol	[2][6]
CAS Number	871313-59-6	[2]
Appearance	Solid powder	
Purity	≥98%	[2][4]
Solubility in DMSO	Up to 100 mM	[2]
Solubility in Ethanol	Up to 100 mM	[2]
IC ₅₀ (MCP-1-induced Ca ²⁺ mobilization)	13 nM (in hCCR2-CHO cells)	[2][4]
Storage of Solid	Store at +4°C for short-term, -20°C for long-term (up to 3 years)	[2][7]
Storage of Stock Solution	-20°C (up to 1 month) or -80°C (up to 6 months)	[7][8]

Experimental Protocols

Materials

- **JNJ-27141491** (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free polypropylene microcentrifuge tubes
- Calibrated precision balance
- Vortex mixer
- Sonicator (optional)

- Sterile 0.22 µm syringe filter (optional)

Protocol for Preparing a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **JNJ-27141491** in DMSO.

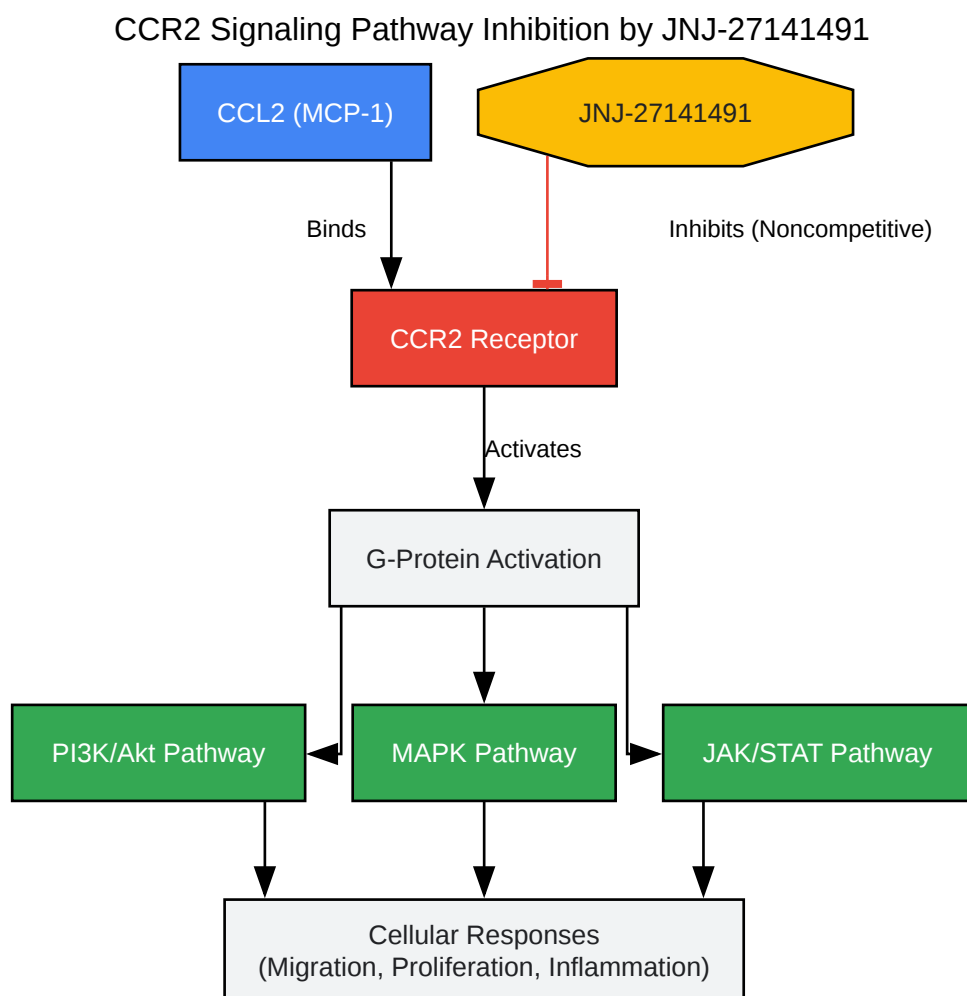
- **Equilibrate to Room Temperature:** Before opening, allow the vial of **JNJ-27141491** to equilibrate to room temperature for at least 15-20 minutes to prevent moisture condensation.
- **Weigh the Compound:** Accurately weigh the desired amount of **JNJ-27141491** powder using a calibrated precision balance in a chemical fume hood. For example, to prepare 1 mL of a 10 mM stock solution, weigh 3.794 mg of **JNJ-27141491**.
 - Calculation: $\text{Mass (mg)} = \text{Desired Volume (L)} \times \text{Desired Concentration (mol/L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - Example: $0.001 \text{ L} \times 0.010 \text{ mol/L} \times 379.38 \text{ g/mol} \times 1000 \text{ mg/g} = 3.794 \text{ mg}$
- **Dissolve in DMSO:** Add the appropriate volume of anhydrous DMSO to the vial containing the **JNJ-27141491** powder. For a 10 mM solution with 3.794 mg of the compound, add 1 mL of DMSO.
- **Ensure Complete Dissolution:** Tightly cap the vial and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. If necessary, briefly sonicate the solution in a water bath to aid dissolution. Visually inspect the solution to ensure there are no visible particles.
- **Sterilization (Optional):** For cell culture applications, the stock solution can be sterilized by passing it through a 0.22 µm chemical-resistant (e.g., PTFE) syringe filter.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile polypropylene microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

Protocol for Preparing Working Solutions

- **Thaw Stock Solution:** Thaw a single aliquot of the **JNJ-27141491** stock solution at room temperature.

- **Serial Dilutions:** It is recommended to perform serial dilutions of the DMSO stock solution in DMSO first before diluting into an aqueous buffer or cell culture medium to prevent precipitation.
- **Final Dilution:** Add the desired volume of the diluted DMSO stock to your aqueous buffer or cell culture medium to achieve the final working concentration. Ensure the final concentration of DMSO in the experimental medium is low (typically <0.5%) to avoid solvent-induced toxicity.
- **Vehicle Control:** Always include a vehicle control in your experiments, which consists of the same final concentration of DMSO as the **JNJ-27141491**-treated samples.

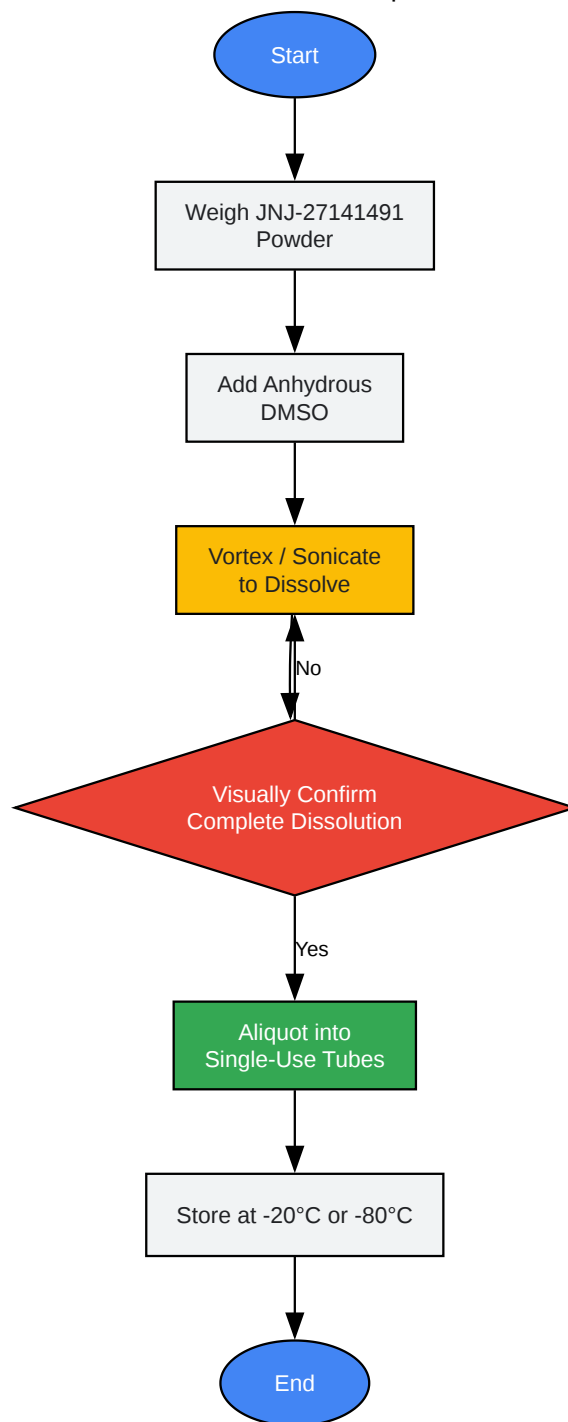
Mandatory Visualizations



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Caption: CCR2 signaling pathway and its inhibition by **JNJ-27141491**.

JNJ-27141491 Stock Solution Preparation Workflow



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Caption: Workflow for preparing **JNJ-27141491** stock solutions.

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References

- 1. Role of the CCL2-CCR2 signalling axis in cancer: Mechanisms and therapeutic targeting - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. CCL2/CCR2 signaling pathway in tumorigenesis and metastasis (Review) - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. Frontiers | Targeting the CCL2/CCR2 Axis in Cancer Immunotherapy: One Stone, Three Birds? [frontiersin.org]
- 5. Functional Roles of Chemokine Receptor CCR2 and Its Ligands in Liver Disease - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 6. researchgate.net [researchgate.net]
- 7. captivatebio.com [captivatebio.com]
- 8. medchemexpress.cn [medchemexpress.cn]
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